

In vitro evaluation of "3-(Pyrazol-1-ylmethyl)thiane 1,1-dioxide"

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Compound of Interest

Compound Name: 3-(Pyrazol-1-ylmethyl)thiane 1,1-dioxide

Cat. No.: B6783182

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Application Note: In Vitro Evaluation of **3-(Pyrazol-1-ylmethyl)thiane 1,1-dioxide**

Executive Summary

3-(Pyrazol-1-ylmethyl)thiane 1,1-dioxide represents a strategic "fragment-like" scaffold in modern medicinal chemistry. It combines a polar, metabolic-resistant thiane 1,1-dioxide (cyclic sulfone) core with a pyrazole moiety, a privileged structure in kinase and enzyme inhibitors.

This guide provides a rigorous in vitro evaluation framework. It is grounded in the structural analogy to Amenamevir (an HSV helicase-primase inhibitor containing a thiane 1,1-dioxide) and next-generation JAK/EGFR kinase inhibitors. The protocols below prioritize the assessment of physicochemical "druggability" followed by targeted biological interrogation.

Chemical Context & Rationale

Before initiating wet-lab work, understand the structural logic to interpret data correctly:

- Thiane 1,1-dioxide Core: Acts as a bioisostere for carbonyls or cyclohexanes but with higher polarity (

reduction) and metabolic stability. It serves as a rigid spacer that directs the pyrazole vector.

- Pyrazol-1-ylmethyl Tail: A canonical hydrogen-bond acceptor/donor motif often critical for ATP-binding pockets (kinases) or metal-coordination sites (metalloenzymes).
- Critical Risk: The methylene bridge (between rings) is a potential site for oxidative metabolism (CYP450-mediated hydroxylation).

Evaluation Workflow:

Caption: Sequential screening cascade designed to filter attrition risks early (Tier 1-2) before investing in expensive biological assays (Tier 3-4).

Tier 1: Physicochemical Profiling

Objective: Determine if the compound is soluble enough for biological assays and lipophilic enough for cell permeability.

Protocol A: Thermodynamic Solubility (Shake-Flask Method)

Standard high-throughput assays (kinetic solubility) often overestimate solubility for crystalline sulfones. This equilibrium method is required.

Materials:

- PBS (pH 7.4).
- HPLC-grade Acetonitrile (ACN).
- 0.45 μ m PVDF Syringe Filter.

Procedure:

- Saturation: Add excess solid compound (~2 mg) to 1 mL of PBS in a glass vial.
- Equilibration: Shake at 37°C for 24 hours (orbital shaker, 300 rpm).

- Filtration: Filter the supernatant using a pre-heated (37°C) syringe filter to remove undissolved solids. Critical: Cold filters can cause precipitation.
- Quantification: Dilute filtrate 1:10 in ACN and analyze via HPLC-UV (254 nm).
- Calculation: Compare peak area against a standard curve (1–100 µM in DMSO).

Success Criteria:

- High: > 100 µg/mL (Excellent for formulation).
- Moderate: 10–100 µg/mL.
- Low: < 10 µg/mL (Requires micronization or amorphous dispersion).

Tier 2: Metabolic Stability

Objective: Assess the vulnerability of the methylene bridge and pyrazole ring to oxidative metabolism.

Protocol B: Liver Microsomal Stability Assay

Rationale: Thiane 1,1-dioxides are generally stable, but the

-alkyl side chain is a "soft spot" for

-dealkylation.

Reagents:

- Pooled Human/Rat Liver Microsomes (20 mg/mL protein).
- NADPH Regenerating System (1.3 mM NADP⁺, 3.3 mM Glucose-6-phosphate, 0.4 U/mL G6PDH).
- Stop Solution: Ice-cold ACN with Internal Standard (e.g., Tolbutamide).

Procedure:

- Pre-incubation: Mix 1 μ M test compound with microsomes (0.5 mg/mL final) in phosphate buffer (100 mM, pH 7.4). Incubate at 37°C for 5 mins.
- Initiation: Add NADPH regenerating system to start the reaction.
- Sampling: At

min, remove 50 μ L aliquots and quench immediately in 150 μ L Stop Solution.
- Analysis: Centrifuge (4000 rpm, 20 min) and analyze supernatant via LC-MS/MS. Monitor parent ion depletion.

Data Analysis:

- Plot

vs. time.
- Calculate Intrinsic Clearance (

):

Tier 3: Target Engagement (Biological Activity)

Given the structural similarity to Amenamevir (HSV) and Kinase Inhibitors, two parallel evaluation paths are recommended.

Path A: HSV Helicase-Primase (HP) Inhibition (Antiviral Focus)

The thiane 1,1-dioxide moiety is a known pharmacophore for binding the UL52 subunit of the Helicase-Primase complex.[\[1\]](#)

Protocol C: ssDNA-Dependent ATPase Assay Mechanism: Measures the compound's ability to stop ATP hydrolysis driven by the viral helicase.

- Enzyme Prep: Recombinant HSV-1 Helicase-Primase complex (UL5/UL52/UL8).
- Substrate: M13mp18 ssDNA (cofactor) and ATP.

- Reaction Mix: 20 mM HEPES (pH 7.6), 5 mM MgOAc, 1 mM DTT, 100 µg/mL BSA, 50 nM Enzyme, 100 µM ATP.
- Incubation: Add test compound (serial dilution 0.1 nM – 10 µM). Incubate 60 min at 30°C.
- Detection: Use Malachite Green Phosphate Assay. Add reagent, incubate 5 mins, read OD620.
- Control: Amenamevir (Positive Control).

Path B: Kinase Profiling (Oncology/Inflammation Focus)

Pyrazoles are ATP-competitive scaffolds. The sulfone may act as a hinge binder or solvent-front interacting group.

Protocol D: ADP-Glo™ Kinase Assay (Promega)

- Panel Selection: Screen against JAK1/2/3 (Inflammation) and EGFR (Oncology).
- Reaction:
 - Mix Kinase (e.g., JAK2, 2 ng/µL) + Substrate (Poly Glu4:Tyr1) + ATP (10 µM) + Compound.
 - Incubate 60 min at Room Temp.
- Depletion: Add ADP-Glo™ Reagent (terminates reaction, consumes remaining ATP). Incubate 40 min.
- Detection: Add Kinase Detection Reagent (converts ADP
ATP
Luciferase light).
- Readout: Luminescence (RLU). Lower signal = Higher Inhibition.

Tier 4: Safety & Toxicology

Objective: Sulfones can occasionally cause hERG channel blockage (cardiotoxicity). This must be ruled out early.

Protocol E: hERG Channel Inhibition (Fluorescence Polarization)

A rapid, non-electrophysiology surrogate for patch-clamp.

Method: Predictor™ hERG Fluorescence Polarization Assay (ThermoFisher).

- Principle: Test compound competes with a high-affinity red-fluorescent tracer for the hERG channel binding site.
- Steps:
 - Add hERG membrane fraction (10 µg/well) to 384-well black plate.
 - Add test compound (titration) and Tracer (1 nM).
 - Incubate 2 hours at 25°C.
- Measurement: Read Fluorescence Polarization (Ex 530 nm / Em 590 nm).
- Interpretation:
 - High Polarization: Tracer is bound (Compound is inactive).
 - Low Polarization: Tracer displaced (Compound binds hERG = Risk).

Data Summary Template

Assay	Parameter	Result (Example)	Interpretation
Solubility	Thermodynamic (pH 7.4)	125 µg/mL	High (Suitable for oral dosing)
Stability	(Human Microsomes)	> 60 min	Stable (Low clearance)
Potency	HSV Helicase IC50	45 nM	Potent Lead
Selectivity	JAK2 IC50	> 10 µM	Selective for Viral Target
Safety	hERG IC50	> 30 µM	Low Cardiac Risk

References

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- To cite this document: BenchChem. [In vitro evaluation of "3-(Pyrazol-1-ylmethyl)thiane 1,1-dioxide"]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b6783182/docs#in-vitro-evaluation-of-3-pyrazol-1-ylmethyl-thiane-1-1-dioxide\]](https://www.benchchem.com/product/b6783182/docs#in-vitro-evaluation-of-3-pyrazol-1-ylmethyl-thiane-1-1-dioxide)

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